

analytical methods for 12-Bromododecanoic acid purity verification

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Compound Focus: 12-Bromododecanoic Acid

CAS No.: 73367-80-3

Cat. No.: S577883

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Chemical Profile & Specifications

The following table summarizes the key identification and specification data for **12-Bromododecanoic acid** from the search results:

Property	Details
CAS Number	73367-80-3 [1] [2] [3]
Molecular Formula	C ₁₂ H ₂₃ BrO ₂ [1] [2] [3]
Molecular Weight	279.21 g/mol [1] [2] [3]
Appearance	Off-white to white powder or solid [1] [4] [2]
Melting Point	52-55 °C (literature value) [2]
Purity	97% minimum [1] [4]
Loss on Drying	1.0% maximum [4]
Specified Shelf Life	2 years [1] [5]

Analytical Methods for Purity Verification

To ensure the quality of your experiments, here are the standard methods used for identifying this compound and verifying its purity.

Method	Application Note
Proton Nuclear Magnetic Resonance (¹ H NMR)	Used for structural identification and confirmation [1] [6] [5].
High-Performance Liquid Chromatography (HPLC)	Used for determining purity and is one of the specified identification methods [1] [5].
Melting Point (mp)	A key physical property for verification; the literature value is 52-55 °C [2]. A significant deviation from this range can indicate impurities.

Frequently Asked Questions

Q1: What is the recommended storage condition for **12-Bromododecanoic acid**?

It is recommended to store this chemical **sealed in a dry place at room temperature, away from light** [1] [5] [7].

Q2: What safety precautions should I take when handling this compound?

Consult the Safety Data Sheet (SDS) for comprehensive guidance. General personal protective equipment (PPE) includes **eyes shields, gloves, and type N95 respirators** [2]. It is a combustible solid and may cause skin and eye irritation [2] [7].

Q3: What are the typical solubility properties?

It is soluble in organic solvents. Specifically, it has a solubility of **50 mg/mL in chloroform**, forming a clear to slightly hazy, colorless to faintly yellow solution [2].

Troubleshooting Common Experimental Issues

Problem: Low Yield in Nucleophilic Substitution Reactions

The bromine atom in the molecule is reactive for nucleophilic substitution (SN2), but the long carbon chain can make it somewhat sterically hindered and less reactive than smaller alkyl bromides [1] [4] [5].

- **Solution:** Ensure the reaction is conducted under anhydrous conditions to prevent hydrolysis. Gently heating the reaction mixture and using a potent nucleophile can help drive the reaction to completion.

Problem: Inconsistent Results in Surface Functionalization

The compound is used to create carboxylic acid-terminated self-assembled monolayers (SAMs) on surfaces like silicon nitride for biosensors [8]. Inconsistent surface coverage can affect downstream applications.

- **Solution:** The wet-chemical functionalization process often involves refluxing in toluene. For reproducible results, ensure the silicon nitride substrate is properly pre-treated (e.g., HF-etched to create N-H groups) and that the refluxing time and temperature are strictly controlled [8]. Surface characterization with XPS can quantitatively confirm the density of the functional layer [8].

Problem: Purity Analysis Does Not Meet Specification

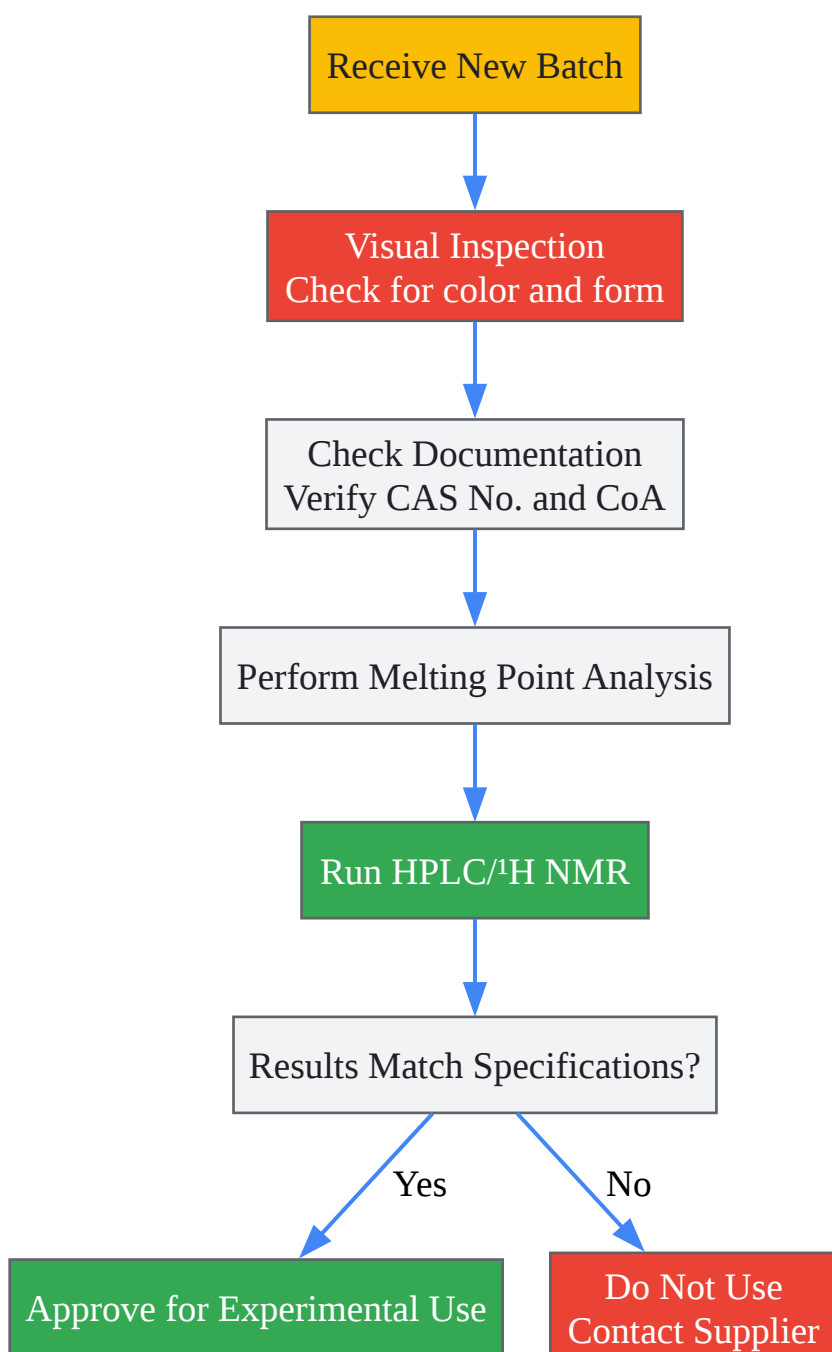
If your in-house analysis indicates a purity below the specified 97% minimum.

- **Solution:**
 - **Verify Method:** Confirm that your HPLC protocol is suitable for long-chain fatty acid derivatives.
 - **Check Storage:** Ensure the material has been stored correctly and is within its 2-year shelf life. Exposure to moisture or light can lead to degradation.

- **Contact Supplier:** Request the Certificate of Analysis (CoA) for your specific batch from the manufacturer for comparison and verification [3].

Experimental Workflow for Quality Control

For researchers receiving a new batch of the compound, the following workflow can help quickly verify its quality before use in sensitive experiments.



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